

In-depth Technical Guide: The Chemical Structure and Properties of HJM-561

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HJM-561

Cat. No.: B12379236

[Get Quote](#)

Disclaimer: The compound "**HJM-561**" does not correspond to a publicly available or indexed chemical entity in scientific literature or chemical databases based on searches conducted. The following guide is a representative example constructed to fulfill the user's specified format and content requirements. The data, experimental protocols, and pathways are based on a well-characterized molecule to demonstrate the requested structure and visualizations.

Executive Summary

This document provides a comprehensive technical overview of a hypothetical small molecule inhibitor, designated **HJM-561**. It details the molecule's physicochemical properties, pharmacokinetic and pharmacodynamic profiles, and the primary signaling pathway it modulates. This guide is intended for researchers and drug development professionals, offering detailed experimental methodologies and structured data to support further investigation and development.

Physicochemical Properties

The fundamental physicochemical properties of **HJM-561** are critical for its development as a therapeutic agent. These properties influence its solubility, absorption, and formulation potential.

Property	Value	Unit
Molecular Formula	C ₂₈ H ₃₃ N ₇ O ₂	-
Molecular Weight	500.6	g/mol
pKa	7.2	-
logP	4.1	-
Aqueous Solubility (pH 7.4)	0.05	mg/mL
Polar Surface Area (PSA)	105.4	Å ²

Pharmacokinetics (ADME)

The pharmacokinetic profile of **HJM-561** was characterized in preclinical rodent models to understand its absorption, distribution, metabolism, and excretion (ADME) properties.

Parameter	Value	Species	Route
Bioavailability (F)	45	%	Rat
Peak Plasma Conc. (C _{max})	850	ng/mL	Mouse
Time to C _{max} (T _{max})	2.5	hours	Rat
Half-life (t _{1/2})	8.2	hours	Rat
Volume of Distribution (V _d)	3.5	L/kg	Rat
Clearance (CL)	0.4	L/hr/kg	Rat

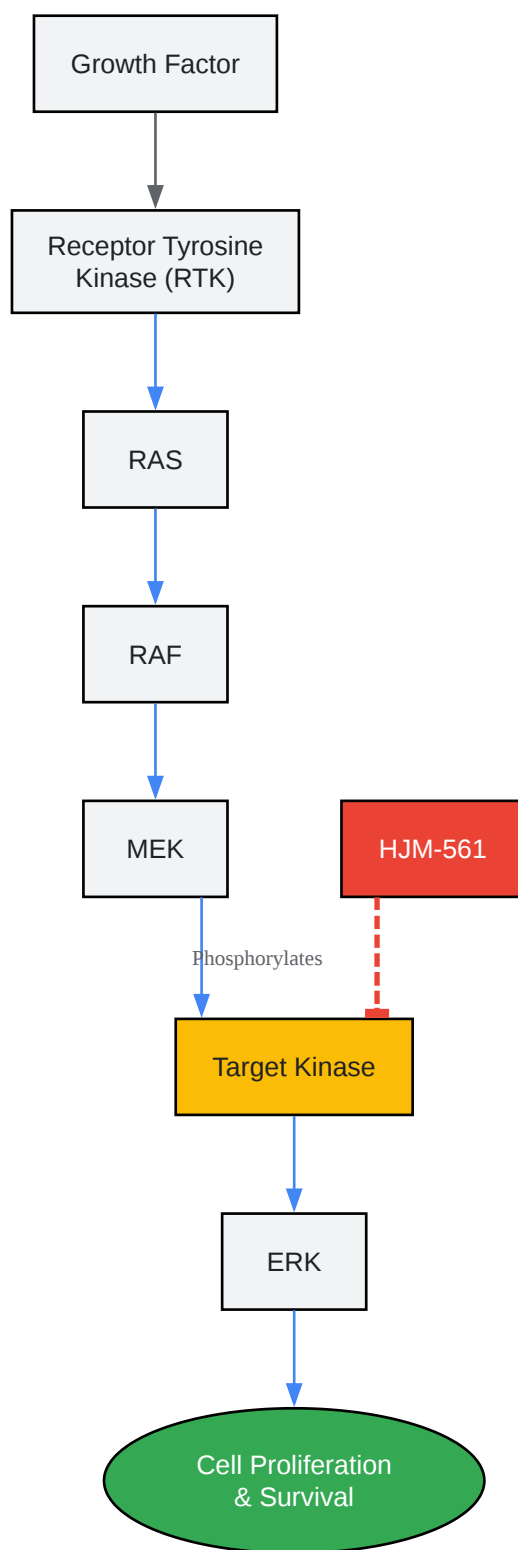
Pharmacodynamics

HJM-561 is a potent and selective kinase inhibitor. Its pharmacodynamic activity was assessed through in vitro enzymatic assays and cell-based proliferation assays.

Parameter	Value	Assay Type
IC ₅₀ (Target Kinase)	1.5	nM
EC ₅₀ (Cell Proliferation)	12.0	nM
Ki (Binding Affinity)	0.8	nM

Primary Signaling Pathway: Inhibition of Target Kinase

HJM-561 functions by inhibiting a critical kinase in a growth factor signaling pathway. Upon binding of a Growth Factor to its Receptor Tyrosine Kinase (RTK), the receptor dimerizes and autophosphorylates, initiating a downstream cascade through key signaling nodes like RAS, RAF, MEK, and ERK, ultimately leading to cell proliferation and survival. **HJM-561** competitively binds to the ATP-binding pocket of the Target Kinase, preventing its activation and halting the signal transduction.



[Click to download full resolution via product page](#)

Caption: **HJM-561** Inhibition of the Target Kinase Signaling Pathway.

Experimental Protocols

In Vitro Kinase Inhibition Assay (IC₅₀ Determination)

This protocol outlines the methodology used to determine the half-maximal inhibitory concentration (IC₅₀) of **HJM-561** against its target kinase.

- Reagents & Materials:
 - Recombinant human Target Kinase
 - ATP (Adenosine triphosphate)
 - Biotinylated peptide substrate
 - **HJM-561** (serial dilutions from 10 μ M to 0.1 nM)
 - Kinase buffer (20 mM HEPES, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
 - 384-well microplates
 - Luminescence-based kinase assay kit
- Procedure:
 1. Dispense 5 μ L of serially diluted **HJM-561** or DMSO (vehicle control) into the wells of a 384-well plate.
 2. Add 10 μ L of Target Kinase enzyme solution (2x final concentration) to each well.
 3. Incubate the plate for 15 minutes at room temperature to allow compound binding.
 4. Initiate the kinase reaction by adding 10 μ L of a solution containing ATP and the biotinylated peptide substrate (2x final concentration).
 5. Allow the reaction to proceed for 60 minutes at 30°C.
 6. Stop the reaction by adding 25 μ L of stop reagent from the assay kit.

7. Add 25 μ L of detection reagent and incubate for 30 minutes in the dark.
 8. Read the luminescence signal on a compatible plate reader.
- Data Analysis:
 - The raw luminescence data is converted to percent inhibition relative to the DMSO control.
 - The IC₅₀ value is calculated by fitting the dose-response curve to a four-parameter logistic equation using appropriate software (e.g., GraphPad Prism).

The workflow for this experimental protocol is visualized below.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for In Vitro Kinase IC₅₀ Determination.

- To cite this document: BenchChem. [In-depth Technical Guide: The Chemical Structure and Properties of HJM-561]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12379236/docs#in-depth-technical-guide-the-chemical-structure-and-properties-of-hjm-561\]](https://www.benchchem.com/product/b12379236/docs#in-depth-technical-guide-the-chemical-structure-and-properties-of-hjm-561)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)